

Essential Safety and Logistics for Handling Cabozantinib

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Compound of Interest

Compound Name: Cabastine

Cat. No.: B1203010

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of potent compounds like Cabozantinib is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment. Cabozantinib is a tyrosine kinase inhibitor that is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.[1][2][3]

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is the first line of defense against exposure. The following table summarizes the recommended PPE for handling Cabozantinib.

PPE Category	Specification
Gloves	Double gloving with chemotherapy-rated gloves is recommended. Gloves should be changed every 30-60 minutes or immediately if contaminated. [1]
Gown	A protective gown with a solid front is required. Gowns should be changed every two to three hours or if contaminated. [1]
Eye Protection	Safety goggles with side shields are mandatory. [1]
Respiratory Protection	A suitable respirator should be used, particularly when handling the powder form, to prevent the inhalation of dust. [1]

Occupational Exposure Limits

Currently, there are no established occupational exposure limit values for Cabozantinib.[\[3\]](#)[\[4\]](#) Therefore, it is crucial to handle it with the utmost care in a controlled environment.

Experimental Protocol: Handling and Disposal of Cabozantinib

Handling:

- Preparation: All handling of Cabozantinib, especially in its powder form, should be conducted within a certified chemical fume hood or a biological safety cabinet to minimize exposure.[\[1\]](#)
- Ventilation: Ensure the work area is well-ventilated.[\[2\]](#)[\[5\]](#)
- Avoiding Contamination: Do not eat, drink, or smoke in areas where Cabozantinib is handled.[\[2\]](#) Wash hands thoroughly after handling.[\[2\]](#)[\[5\]](#) Avoid the formation of dust and aerosols.[\[2\]](#)[\[6\]](#)

First Aid Measures:

- If Swallowed: Rinse mouth and seek medical attention.[2][7]
- If on Skin: Wash off immediately with plenty of soap and water.[2][3] If skin irritation occurs, seek medical advice.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[2][3]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[2][3]

Spill Management:

- Evacuate and Secure: Alert others and restrict access to the spill area.[1]
- Don PPE: Wear double gloves, a protective gown, eye protection, and a respirator.[1]
- Containment: Gently cover the spill with a damp cloth or towel to avoid generating dust.[1]
- Clean-up: Use an appropriate absorbent material to clean the spill. The area should then be decontaminated by scrubbing with alcohol.[1]
- Disposal: Collect all contaminated materials in a designated black hazardous waste container.[1]

Disposal Plan:

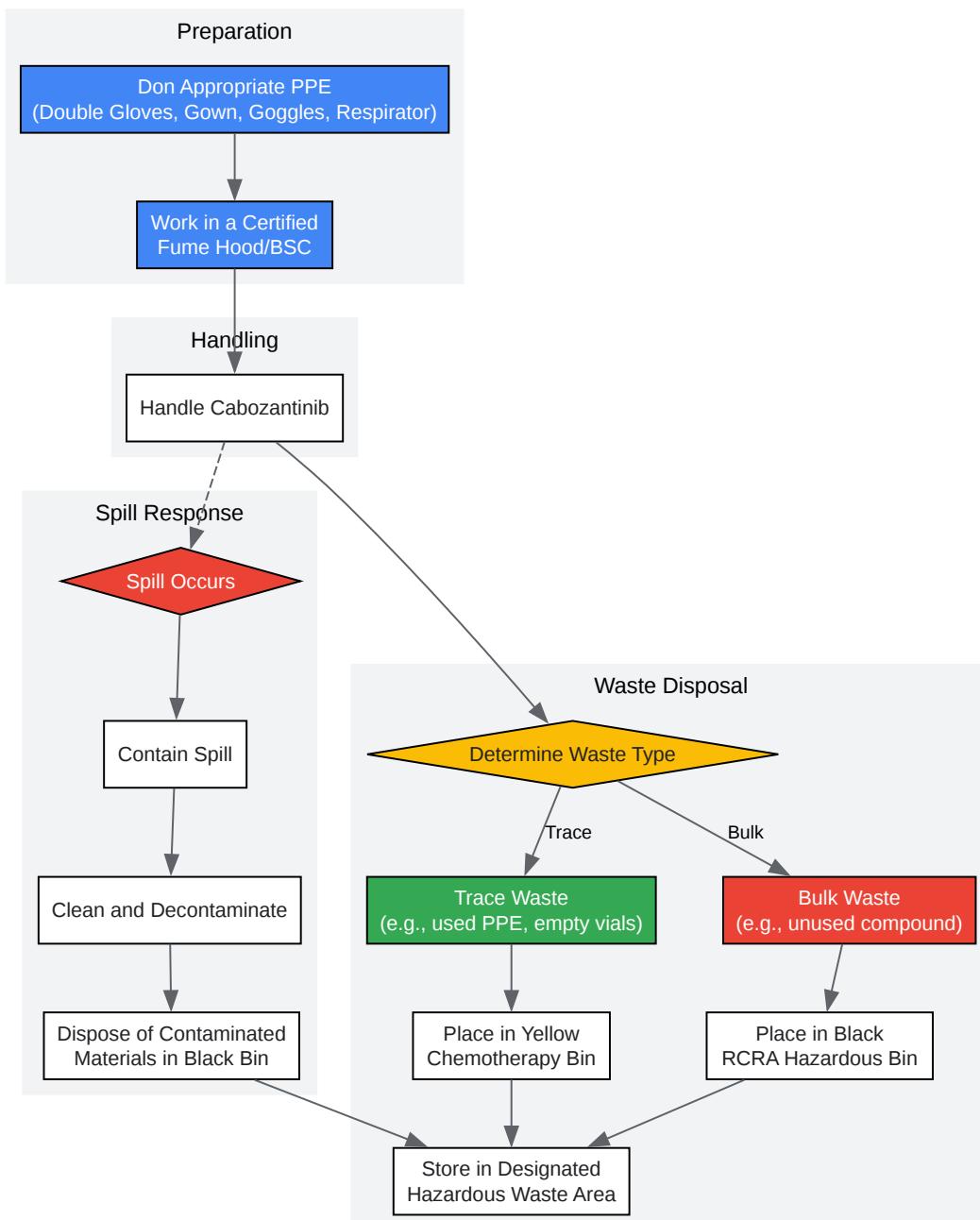
The disposal of Cabozantinib waste is categorized as either trace or bulk chemotherapy waste. [1]

- Trace Chemotherapy Waste: This includes items with minimal residual amounts of the drug, such as empty vials, syringes, and contaminated PPE. This waste should be placed in a designated yellow chemotherapy waste container.
- Bulk Chemotherapy Waste: This includes any amount of Cabozantinib that is not considered "RCRA empty." This waste must be collected in a designated black RCRA hazardous waste container.[1] These containers must be clearly labeled as "Hazardous Waste" and specify the contents.[1]

All waste containers should be sealed and stored in a secure, designated hazardous waste accumulation area before being disposed of by a licensed hazardous waste disposal company.

Workflow for Handling and Disposal of Cabozantinib

Workflow for Handling and Disposal of Cabozantinib

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Caption: Workflow for the safe handling and disposal of Cabozantinib.

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